

The Therapeutic Potential of Rezuforimod in Inflammation: A Technical Guide

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Compound of Interest

Compound Name: *Rezuforimod*
CAS No.: *1431754-15-2*
Cat. No.: *B15608339*

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Abstract

Rezuforimod is a potent and selective experimental drug that functions as an agonist for the Formyl Peptide Receptor 2 (FPR2), a G protein-coupled receptor implicated in the modulation of inflammatory responses. With a reported EC₅₀ of 0.88nM, **Rezuforimod** demonstrates high potency.^[1] Its primary mechanism of anti-inflammatory action is understood to be the inhibition of neutrophil adhesion, a critical early event in the inflammatory cascade. While specific preclinical and clinical data for **Rezuforimod** are not extensively available in the public domain, this guide synthesizes the current understanding of FPR2 agonism as a therapeutic strategy for inflammatory diseases. We will explore the mechanistic underpinnings of FPR2 signaling, collate available quantitative data for **Rezuforimod** and other relevant FPR2 agonists, and provide detailed experimental protocols for the evaluation of such compounds. This document aims to serve as a comprehensive resource for researchers and drug developers interested in the therapeutic potential of **Rezuforimod** and the broader class of FPR2 agonists in inflammation.

Introduction to Rezuforimod and its Target: FPR2

Rezuforimod is a small molecule agonist of the Formyl Peptide Receptor 2 (FPR2), also known as the lipoxin A4 receptor (ALX/FPR2).^[1] FPR2 is a versatile receptor capable of binding a wide array of ligands, leading to either pro-inflammatory or anti-inflammatory cellular responses. This dual functionality positions FPR2 as a key regulator of the immune system and an attractive target for therapeutic intervention in inflammatory diseases.^[2] The anti-inflammatory effects of FPR2 activation are often associated with the resolution of inflammation, a process that terminates the inflammatory response and promotes tissue repair.

Rezuforimod Chemical Properties:

Property	Value
IUPAC Name	2-[[[(2S)-2-[(4-bromophenyl)carbamoylamino]-4-methylpentanoyl]amino}acetic acid
Molecular Formula	C ₁₅ H ₂₀ BrN ₃ O ₄
Molar Mass	386.246 g·mol ⁻¹
EC50	0.88nM

Mechanism of Action: FPR2 Signaling in Inflammation

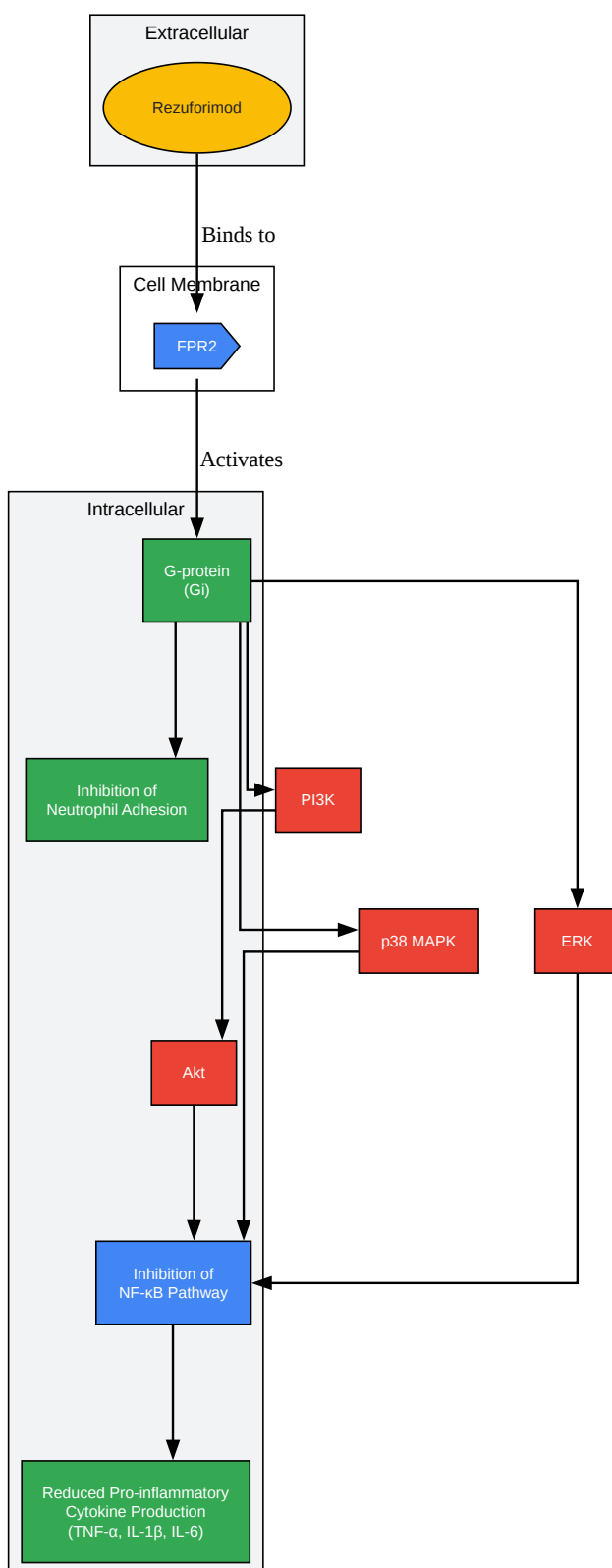
Activation of FPR2 by an agonist like **Rezuforimod** can trigger distinct intracellular signaling cascades that ultimately modulate inflammatory responses. The specific pathway activated can be ligand-dependent, leading to the receptor's dual pro- and anti-inflammatory roles.^{[3][4]}

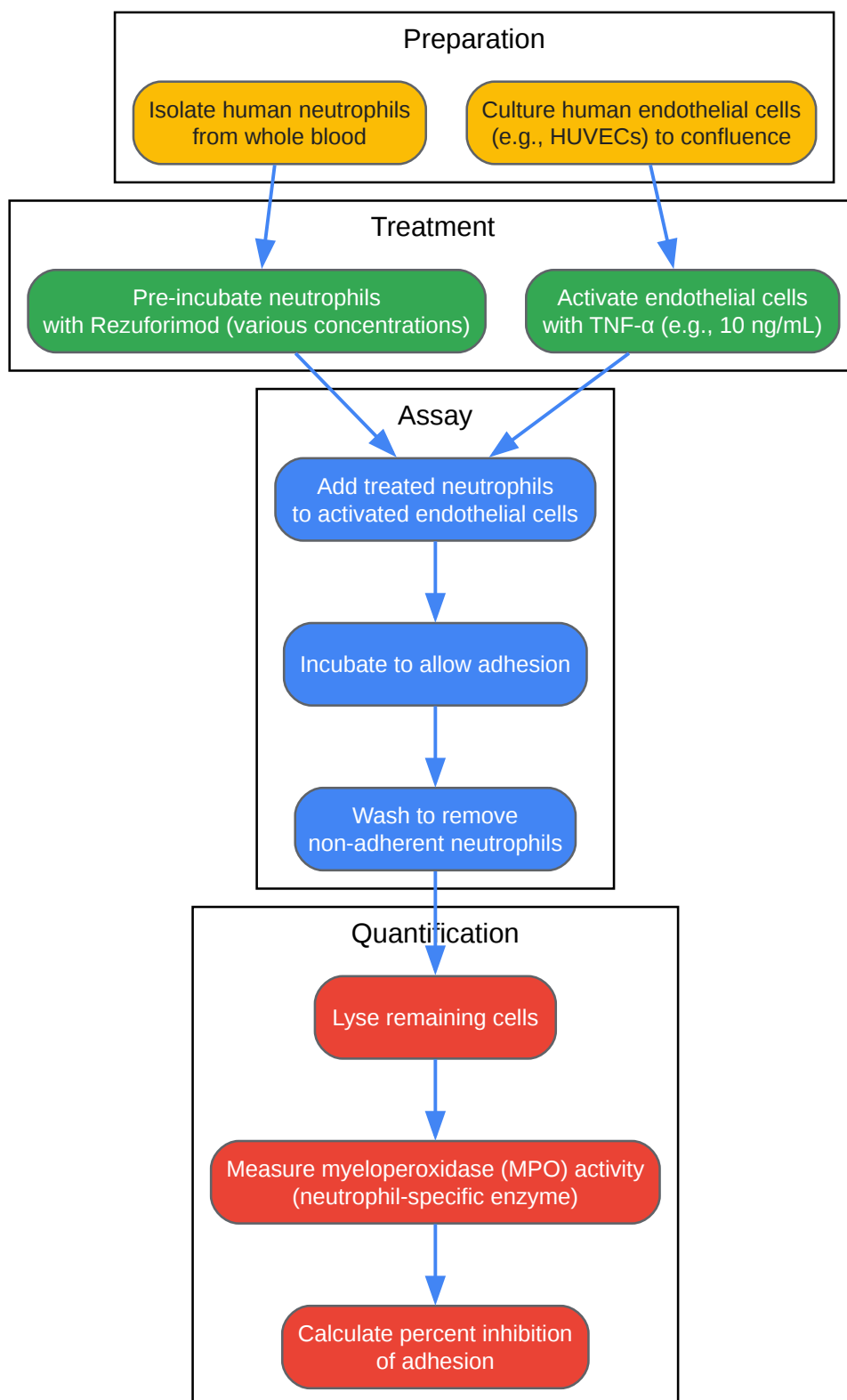
Generally, the anti-inflammatory and pro-resolving effects of FPR2 agonism are mediated through the following pathways:

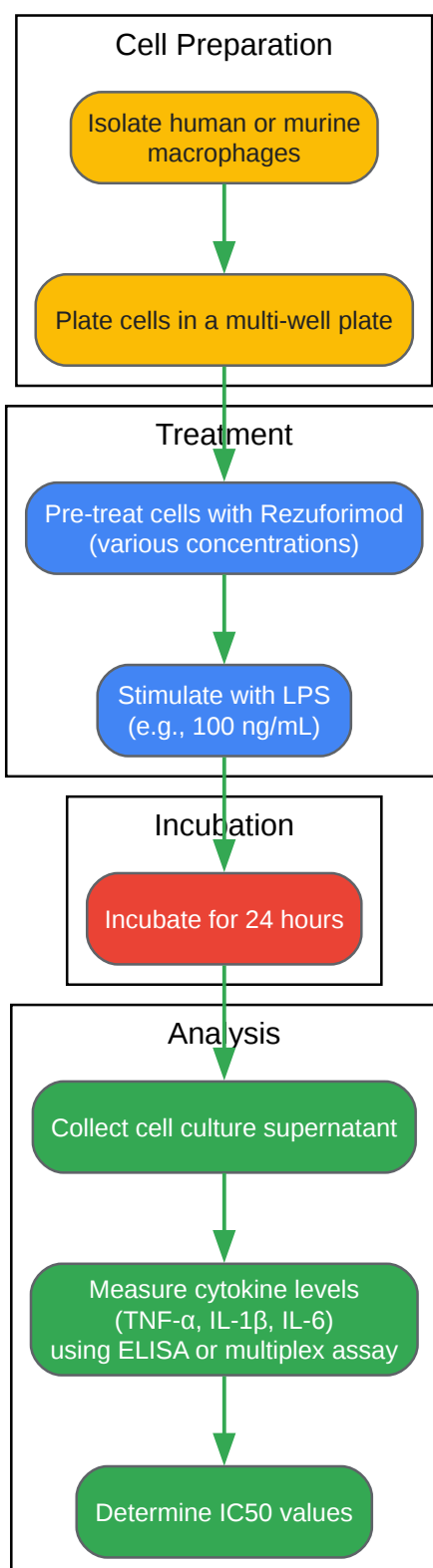
- **Inhibition of Pro-inflammatory Pathways:** FPR2 activation can inhibit the nuclear factor-kappa B (NF-κB) signaling pathway, a central regulator of pro-inflammatory gene expression. This leads to a reduction in the production of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6.^{[5][6]}

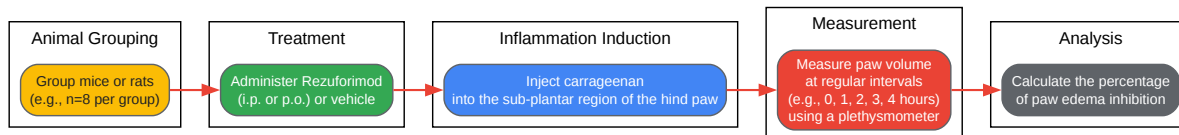
- Activation of Pro-resolving Pathways: FPR2 signaling can activate pathways involving ERK and p38 MAP kinases, which can, depending on the cellular context and ligand, contribute to anti-inflammatory responses.[\[7\]](#)[\[8\]](#)
- Modulation of Leukocyte Function: A key anti-inflammatory effect of FPR2 agonism is the inhibition of neutrophil adhesion to the endothelium, a critical step in the recruitment of these cells to sites of inflammation.[\[1\]](#)

Below is a diagram illustrating the generalized signaling pathway of FPR2 activation leading to an anti-inflammatory response.









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